

Cycostat (Robenidine Hydrochloride) Efficacy: Technical Support Center

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Compound of Interest

Compound Name: Cycostat

Cat. No.: B7790849

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This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions regarding the impact of feed composition on the efficacy of **Cycostat** (robenidine hydrochloride).

Frequently Asked Questions (FAQs)

Q1: What is **Cycostat** (robenidine hydrochloride) and what is its primary function?

A1: **Cycostat**, with the active ingredient robenidine hydrochloride, is a synthetic, broad-spectrum anticoccidial agent.^{[1][2]} It is used as a feed additive to aid in the prevention of coccidiosis in poultry (broiler chickens and turkeys) and rabbits.^{[1][3]} Coccidiosis is a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*.^{[1][3]} Robenidine hydrochloride has both coccidiostatic (inhibiting growth) and coccidiocidal (killing) activity.^[1]

Q2: Are there any specific feed ingredients that are known to be incompatible with **Cycostat**?

A2: Yes, there is a critical incompatibility. **Cycostat** (robenidine hydrochloride) should not be used in Type B or C medicated feeds that contain bentonite.^{[1][4]} Bentonite is a type of absorbent clay sometimes used as a pellet binder or anti-caking agent in animal feed. Its inclusion in feeds medicated with robenidine is cautioned against.

Q3: Does the feed manufacturing process, such as pelleting, affect the stability and efficacy of **Cycostat**?

A3: The feed pelleting process does not appear to negatively impact the stability of robenidine hydrochloride. One study showed that pelleting feed at 80°C did not influence the robenidine HCl content.[5] However, the stability of the active ingredient in the final pelleted feed can decrease over time. Recoveries of 75% to 88% were noted after storing the pelleted feed for 3 months at 25°C.[5]

Q4: How stable is **Cycostat** in vitamin and mineral premixes before it's mixed into the final feed?

A4: Robenidine hydrochloride demonstrates good stability in vitamin/mineral premixes. Studies have shown that in premixes stored at 25°C and 60% relative humidity for up to 12 months, the recovery of robenidine HCl was greater than 96%.[5] When stored under more stressful conditions of 40°C and 75% relative humidity for 3 months, the recovery was still greater than 90%.[5]

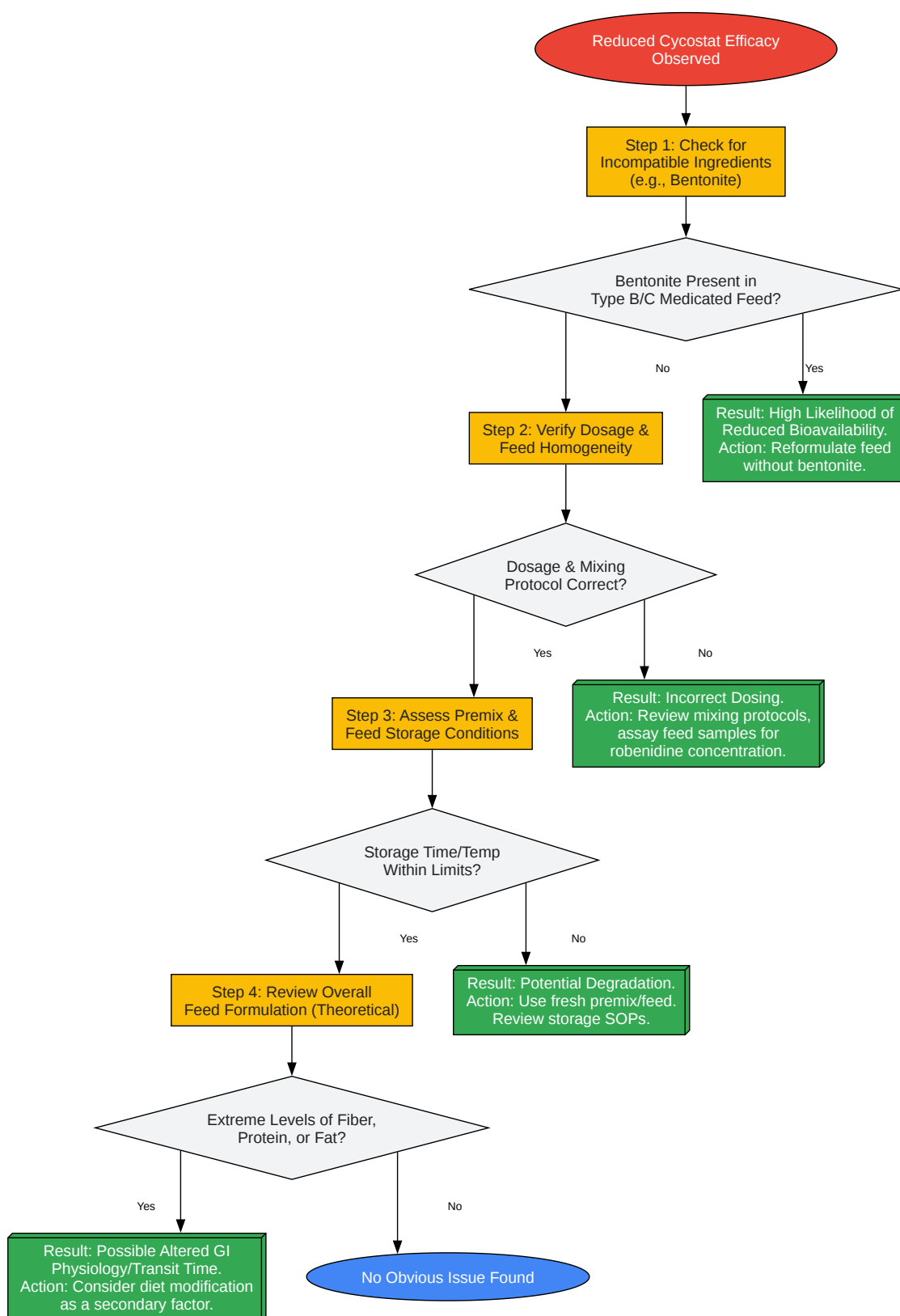
Q5: Does **Cycostat** interact with other feed additives or veterinary drugs?

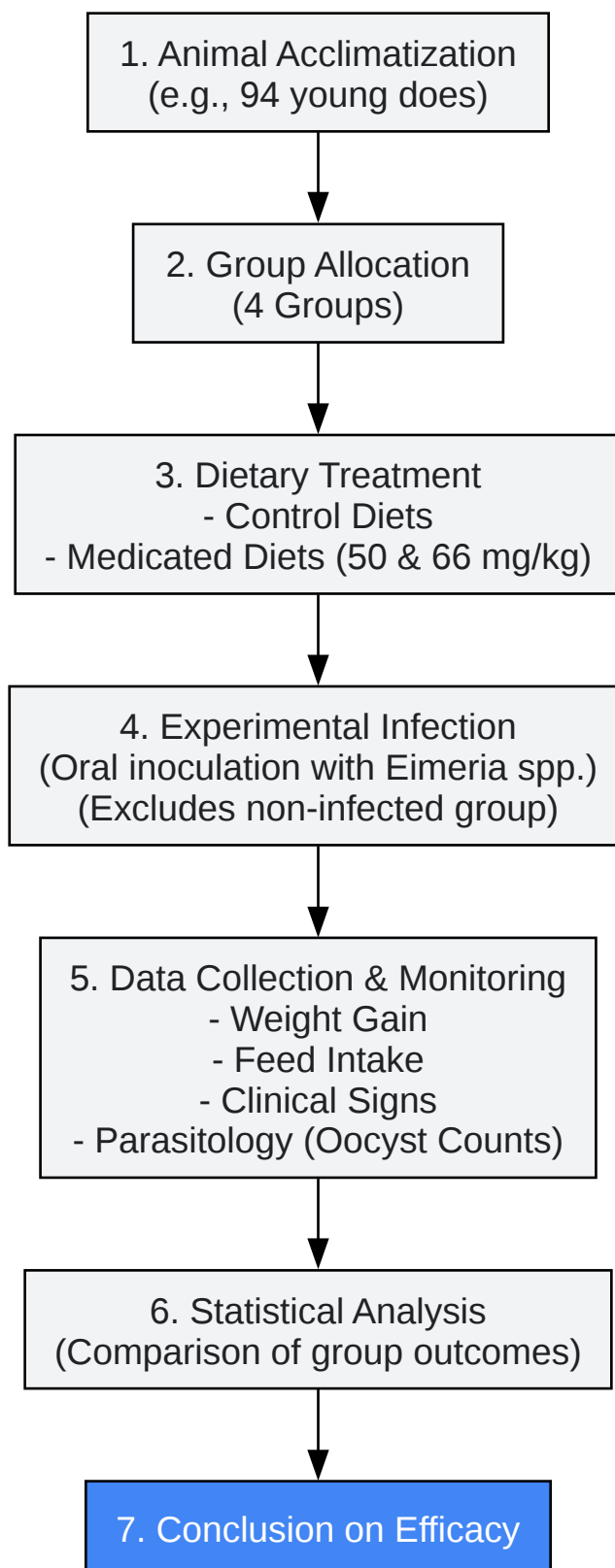
A5: According to the European Food Safety Authority (EFSA) FEEDAP Panel, no interactions or incompatibilities are generally expected when robenidine is used with other feed materials, carriers, or other approved additives.[5][6] In the United States, it is approved for use in combination with specific feed additives like Aureomycin, BMD (bacitracin methylene disalicylate), and Lincomix in chickens.[1][2]

Troubleshooting Guide: Investigating Reduced Efficacy

Issue: We are observing a decrease in the expected efficacy of **Cycostat** against coccidiosis in our experimental animal groups. What potential feed-related factors should we investigate?

This guide provides a systematic approach to troubleshooting potential issues related to feed composition and manufacturing that may impact **Cycostat**'s performance.





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